

Technical Guide: NIR-797 Isothiocyanate for In Vivo Cell Tracking

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NIR-797 isothiocyanate

Cat. No.: B15554533

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Near-infrared (NIR) fluorescence imaging is a powerful modality for in vivo cell tracking due to its deep tissue penetration and low autofluorescence, offering high signal-to-noise ratios. **NIR-797 isothiocyanate** is a cyanine dye that has emerged as a valuable tool for labeling and tracking cells in vivo. Its isothiocyanate functional group allows for stable covalent conjugation to primary amines on the cell surface, providing a robust method for long-term cell monitoring. This technical guide provides a comprehensive overview of **NIR-797 isothiocyanate**, including its physicochemical properties, detailed experimental protocols for cell labeling and in vivo imaging, and a summary of its performance characteristics.

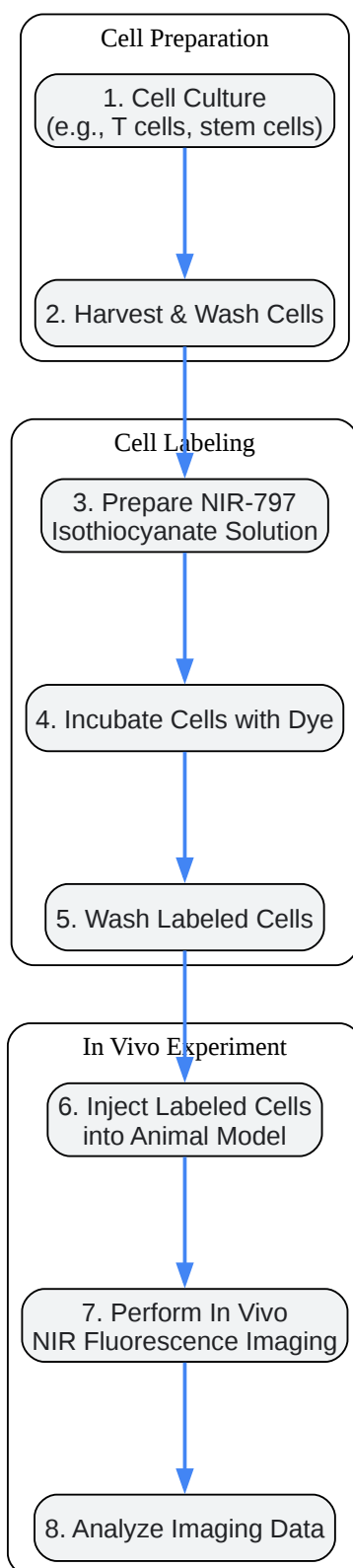
Core Properties of NIR-797 Isothiocyanate

A thorough understanding of the physicochemical properties of **NIR-797 isothiocyanate** is crucial for its effective application in in vivo cell tracking studies. The following table summarizes the key quantitative data for this dye.

Property	Value	Source
Excitation Maximum (λ_{ex})	795 nm (in 0.1 M phosphate buffer, pH 7.0)	[1]
Emission Maximum (λ_{em})	817 nm (in 0.1 M phosphate buffer, pH 7.0)	[1]
Molecular Weight	880.14 g/mol	[1]
Solubility	Soluble in DMSO and ethanol	[2]
Storage	Store at -20°C, protected from light and moisture	[2] [3]

Cell Labeling and In Vivo Tracking Workflow

The successful tracking of cells in vivo using **NIR-797 isothiocyanate** relies on a systematic workflow encompassing cell labeling, injection, and subsequent imaging.



[Click to download full resolution via product page](#)

Figure 1: Experimental workflow for in vivo cell tracking.

Experimental Protocols

Cell Labeling with NIR-797 Isothiocyanate

This protocol is based on a successful method for labeling T cells, which resulted in high labeling efficiency with no reported toxicity.

Materials:

- **NIR-797 isothiocyanate**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS)
- Cells of interest
- Cell culture medium
- Centrifuge
- Incubator

Procedure:

- Prepare **NIR-797 Isothiocyanate** Stock Solution:
 - Dissolve **NIR-797 isothiocyanate** in anhydrous DMSO to a stock concentration of 1-5 mg/mL. This solution should be prepared fresh for each labeling experiment.
- Cell Preparation:
 - Harvest cultured cells and wash them twice with sterile PBS to remove any residual culture medium.
 - Resuspend the cell pellet in PBS at a concentration of 1×10^6 to 1×10^7 cells/mL.
- Cell Labeling:

- Add the **NIR-797 isothiocyanate** stock solution to the cell suspension to a final concentration of 20 μ M.
- Incubate the cells for 30 minutes at 37°C, protected from light.
- Washing:
 - After incubation, centrifuge the labeled cells at a low speed (e.g., 300-400 x g) for 5 minutes.
 - Discard the supernatant containing unbound dye.
 - Resuspend the cell pellet in fresh, sterile PBS and centrifuge again.
 - Repeat the washing step at least two more times to ensure complete removal of any free dye.
- Final Resuspension:
 - Resuspend the final washed cell pellet in an appropriate buffer or medium for in vivo injection.

In Vivo Imaging Protocol

Materials:

- Animal model (e.g., mouse, rat)
- Anesthesia
- In vivo NIR fluorescence imaging system equipped with appropriate excitation and emission filters for NIR-797.

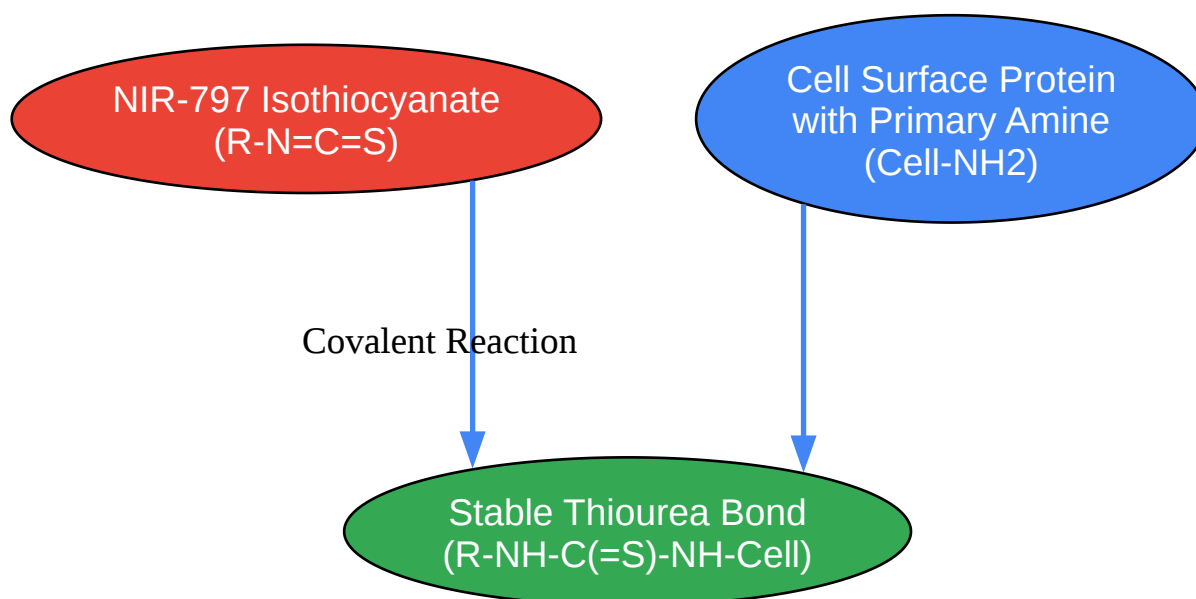
Procedure:

- Animal Preparation:
 - Anesthetize the animal according to approved institutional protocols.

- Maintain the animal's body temperature throughout the imaging procedure.
- Cell Injection:
 - Inject the NIR-797 labeled cells into the animal via the desired route (e.g., intravenous, intraperitoneal, subcutaneous).
- Image Acquisition:
 - Place the animal in the imaging chamber.
 - Acquire whole-body or region-of-interest images at various time points post-injection to track the migration and localization of the labeled cells.
 - Use an excitation source centered around 795 nm and an emission filter that captures wavelengths around 817 nm.
- Data Analysis:
 - Quantify the fluorescence intensity in the regions of interest to determine the relative abundance of labeled cells over time.

Signaling Pathway of Cell Labeling

The isothiocyanate group of NIR-797 reacts with primary amine groups present on the surface of cells, forming a stable thiourea bond. This covalent linkage ensures that the fluorescent dye remains attached to the cells for extended periods, enabling long-term in vivo tracking.



[Click to download full resolution via product page](#)

Figure 2: Covalent labeling of cell surface amines.

Performance and Considerations

Labeling Efficiency and Stability: One study reported a labeling efficiency of nearly 100% for T cells using a 20 μM concentration of **NIR-797 isothiocyanate** for 30 minutes. The labeling was also described as very stable. Encapsulation of NIR-797 in nanoparticles has been shown to enhance its stability.

Toxicity: While specific quantitative toxicity data for **NIR-797 isothiocyanate** is limited, the aforementioned T-cell labeling protocol did not report any adverse effects on cell viability. As a general precaution, it is advisable to perform in vitro cytotoxicity assays (e.g., MTT or resazurin-based assays) to determine the optimal non-toxic labeling concentration for your specific cell type.

Photostability: Cyanine dyes, in general, can be susceptible to photobleaching upon repeated excitation. It is recommended to minimize the exposure of labeled cells to light and to use the lowest possible excitation power during imaging to preserve the fluorescent signal for longitudinal studies. Encapsulating the dye within nanoparticles can improve its photostability.

Conclusion

NIR-797 isothiocyanate is a valuable fluorescent probe for in vivo cell tracking. Its near-infrared spectral properties and ability to form stable covalent bonds with cells make it well-suited for long-term imaging studies in deep tissues. By following the detailed protocols and considering the performance characteristics outlined in this guide, researchers can effectively utilize **NIR-797 isothiocyanate** to gain critical insights into cellular trafficking, biodistribution, and the efficacy of cell-based therapies. Further optimization of labeling conditions for specific cell types is recommended to ensure optimal performance and minimize any potential for cytotoxicity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NIR-797 isothiocyanate fluorescence, = 70 coupling to amines 152111-91-6 [sigmaaldrich.com]
- 2. NIR-797-isothiocyanate, Near-infrared fluorescent dye (CAS 152111-91-6) | Abcam [abcam.com]
- 3. NIR-797-isothiocyanate | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Technical Guide: NIR-797 Isothiocyanate for In Vivo Cell Tracking]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15554533#nir-797-isothiocyanate-for-in-vivo-cell-tracking]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com